Technical Support Center: VU6015929 In Vivo Experimentation

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Compound of Interest

Compound Name: *VU6015929 HCl*

Cat. No.: *B1193823*

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Introduction: The Operational Context

Welcome to the technical support hub for VU6015929. If you are accessing this guide, you are likely investigating antifibrotic therapies, specifically targeting Discoidin Domain Receptors (DDR1/2) in renal or pulmonary fibrosis models.

VU6015929 represents a significant optimization over early tools like DDR1-IN-1.[1] It is a dual DDR1/2 inhibitor (IC50: 4.7 nM / 7.4 nM) with a clean kinome profile. However, its physicochemical properties—specifically its moderate clearance and low oral bioavailability (~12.5%)—make in vivo deployment unforgiving. A standard "crush and suspend" approach in CMC (carboxymethylcellulose) will likely result in sub-therapeutic exposure and false negatives.

This guide moves beyond the datasheet to address the causality of experimental failure, focusing on formulation stability, pharmacokinetic (PK) limitations, and pharmacodynamic (PD) validation.

Part 1: Formulation & Delivery (The Critical Failure Point)

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Q: My compound precipitates immediately upon addition of saline. How do I achieve a stable solution for IV/PO dosing?

A: VU6015929 is a lipophilic amide kinase inhibitor. It is not water-soluble. If you attempt to use a standard aqueous vehicle (PBS/Saline), the compound will crash out, leading to erratic absorption and embolisms in IV models.

The Validated Protocol: You must use a co-solvent system involving ethanol and PEG400 to maintain solubility. The specific vehicle validated in the primary discovery literature (Jeffries et al., 2019) is:

10% Ethanol / 40% PEG400 / 50% Saline[2]

Step-by-Step Formulation Guide:

- Weigh the required amount of VU6015929 powder.
- Dissolve completely in 100% Ethanol (10% of final volume). Do not proceed until the solution is clear. Sonication may be required.
- Add PEG400 (40% of final volume) and vortex thoroughly.
- Slowly Add Saline (0.9% NaCl) (50% of final volume) while vortexing. Adding saline too quickly can cause irreversible precipitation.

Q: Can I use this formulation for oral (PO) gavage? A: Yes. However, be aware that the oral bioavailability (

) is approximately 12.5% in rats. This low

means that variability in gavage technique or gastric emptying time can significantly impact plasma levels. For proof-of-concept studies, intravenous (IV) administration or subcutaneous minipumps are recommended to bypass first-pass metabolism and absorption hurdles.

Part 2: Pharmacokinetics (PK) & Dosing Strategy

Q: I dosed once daily (QD), but I see no reduction in collagen IV. Is the compound inactive?

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A: The compound is likely active, but your dosing frequency is insufficient. VU6015929 has a relatively short half-life (

hours) and moderate clearance.[2] A QD regimen allows the drug concentration to drop below the

for the majority of the 24-hour cycle, allowing the fibrotic feedback loop to reset.

Data Summary: VU6015929 Rat PK Profile

Parameter	Value	Implications for Study Design
Clearance ( )	34.2 mL/min/kg	Moderate clearance; requires frequent dosing.
Half-life ( )	~3.0 hours	BID (twice daily) or TID dosing required for sustained coverage.
Volume of Dist. ( )	4.3 L/kg	Good tissue distribution (penetrates kidney/lung well).
Bioavailability ( )	12.5%	High oral doses required (e.g., 10-30 mg/kg PO) to match lower IV doses.
	0.75 h	Rapid absorption; peak effects occur <1 hour post-dose.

Data Source: Jeffries et al., ACS Med.[1] Chem. Lett. 2019 [1]

Recommendation: Switch to BID (Twice Daily) dosing at 10–30 mg/kg (PO) or use continuous infusion. If using a kidney injury model (e.g., Alport mice or UUO), the kidney is the target organ; the high

suggests the drug will get there, but you must maintain the pressure on the target.

Part 3: Pharmacodynamic (PD) Validation

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Q: How do I biochemically prove target engagement in kidney tissue?

A: Do not rely solely on histology (Masson's trichrome) as a primary endpoint; it is too downstream and variable. You must validate the inhibition of the DDR1 signaling cascade.

The Mechanism: DDR1 is a Receptor Tyrosine Kinase (RTK) activated by collagen (not growth factors).[1][2] Upon binding collagen, DDR1 undergoes autophosphorylation, driving downstream pro-fibrotic cytokine release and Collagen IV synthesis. VU6015929 functions by blocking this phosphorylation.

The Validated Biomarker Workflow:

- Harvest: Collect kidney tissue 2–4 hours post-final dose.
- Lysis: Homogenize in RIPA buffer containing phosphatase inhibitors (Orthovanadate/Fluoride). Critical: DDR1 dephosphorylates rapidly post-mortem.
- Western Blot Targets:
  - p-DDR1 (Tyr792): This should be decreased in treated animals vs. vehicle.
  - Total DDR1: Normalization control.
  - Collagen IV: Downstream functional marker (decreased expression).

Visualizing the Mechanism of Action

The following diagram illustrates where VU6015929 intersects the fibrotic pathway.

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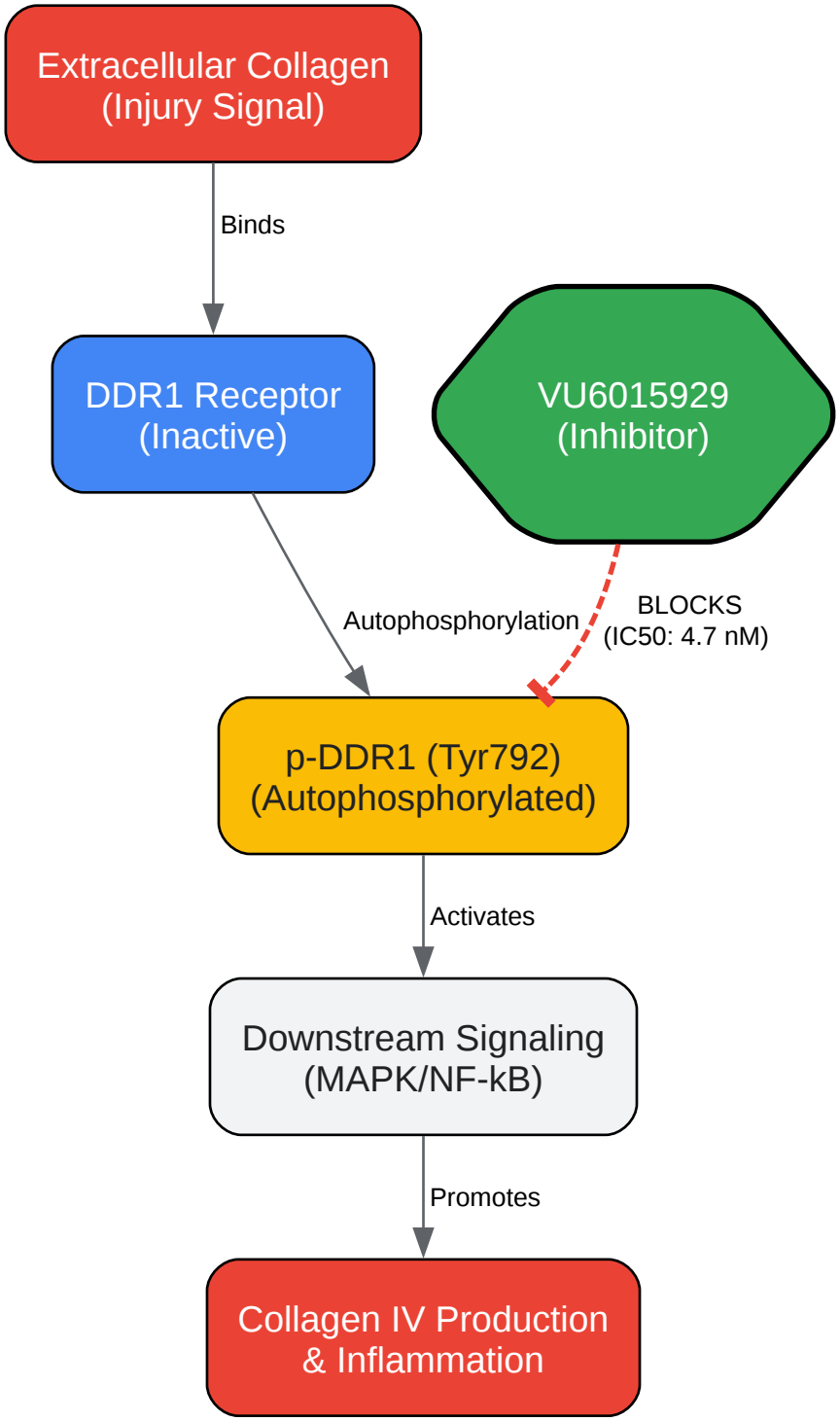

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Figure 1: Mechanism of Action. VU6015929 prevents the autophosphorylation of DDR1 (Tyr792) induced by collagen binding, thereby halting the pro-fibrotic feedback loop.

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Part 4: Troubleshooting Workflow

Use this logic gate to diagnose experimental failures.

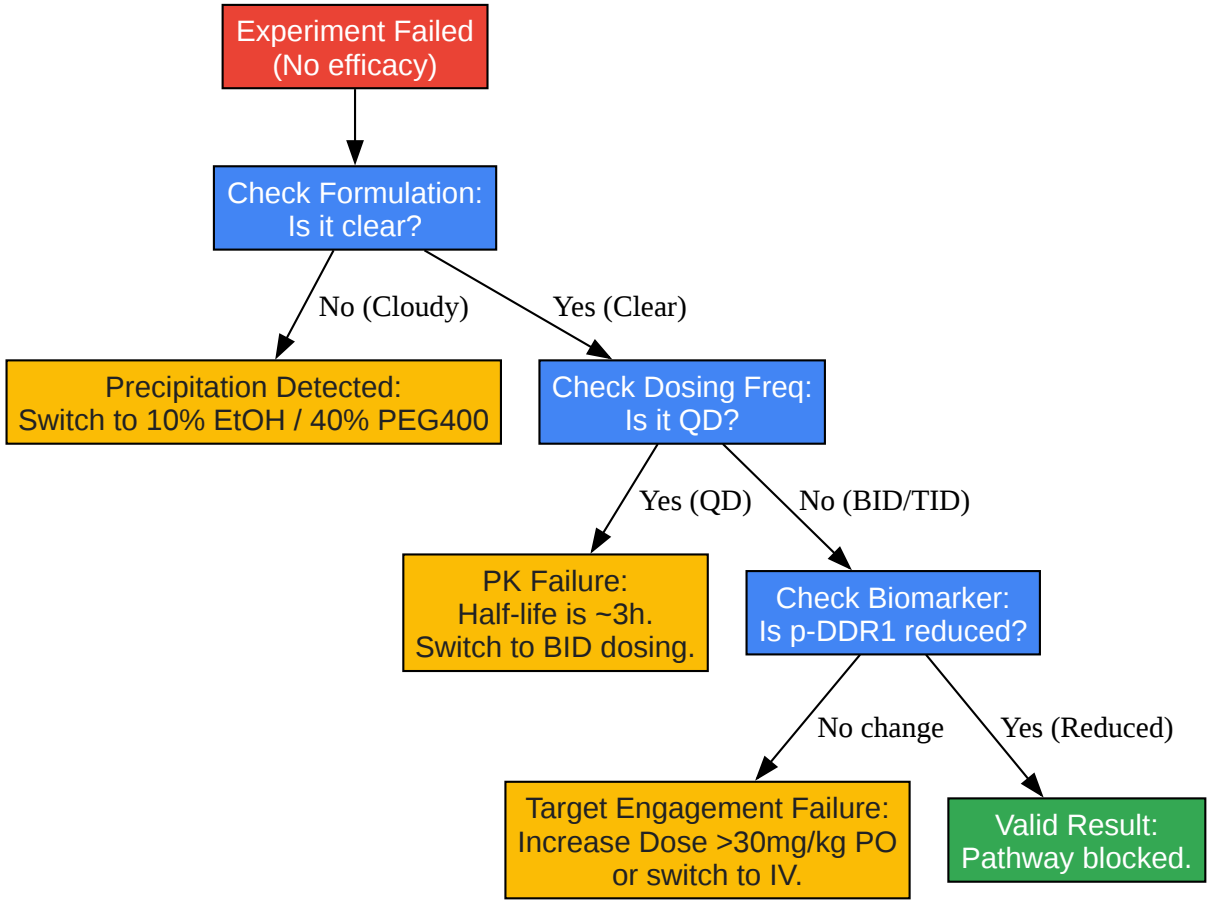

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Figure 2: Troubleshooting Logic Gate. Follow this path to isolate Formulation, PK, or PD failures.

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Antifibrotic Therapy.ACS Medicinal Chemistry Letters, 11(1), 29–33.[3]

- Note: Primary source for PK data, synthesis, and vehicle formul

- Dong, X., et al. (2022).[1] DDR1/2 inhibitor XBLJ-13 inhibits lung inflammation and fibrosis.Frontiers in Pharmacology.
  - Note: Provides comparative context for DDR inhibitors in fibrosis models.
- Vanderbilt Center for Neuroscience Drug Discovery (VCNDD).[4][5] DDR1 Program Overview.
  - Note: General context on the Vanderbilt discovery pipeline.

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